

Personal protective equipment for handling SCH79797 dihydrochloride

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Compound of Interest

Compound Name: SCH79797 dihydrochloride

Cat. No.: B572083

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Essential Safety and Handling Guide for SCH79797 Dihydrochloride

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **SCH79797 dihydrochloride**. The following procedural guidance outlines operational plans, personal protective equipment (PPE) protocols, and disposal methods to ensure a safe laboratory environment.

Compound Information and Hazards

SCH79797 dihydrochloride is a potent and selective non-peptide antagonist of the Protease-Activated Receptor 1 (PAR₁).^{[1][2]} It is also recognized as a broad-spectrum antibiotic that functions through a dual-mechanism of action: inhibiting dihydrofolate reductase and disrupting bacterial cell membrane integrity.^{[1][3][4]} While Safety Data Sheets (SDS) from multiple suppliers state that the substance does not meet the criteria for being classified as hazardous, it is a highly bioactive compound that requires careful handling.^{[5][6]}

Chemical and Physical Properties:

Property	Value
Formula	$C_{23}H_{25}N_5 \cdot 2HCl$ [1][6]
Molecular Weight	444.41 g/mol [1][6]
CAS Number	1216720-69-2[1][5][6]
Solubility	Soluble to 50 mM in DMSO and 5 mM in ethanol.[1][2]

| Storage | Desiccate at room temperature.[1] For long-term storage as a powder, -20°C is recommended.[2] |

Personal Protective Equipment (PPE)

A thorough risk assessment should always precede the handling of any chemical. For **SCH79797 dihydrochloride**, the following multi-layered PPE approach is recommended to minimize exposure.

Task Category	Primary PPE	Secondary/Task-Specific PPE
General Lab Operations	<ul style="list-style-type: none">• Safety glasses with side shields• Standard laboratory coat• Closed-toe shoes	<ul style="list-style-type: none">• Nitrile gloves
Handling Powder/Solid	<ul style="list-style-type: none">• Chemical splash goggles• Laboratory coat• Closed-toe shoes• Nitrile gloves	<ul style="list-style-type: none">• Use of a chemical fume hood is strongly recommended to avoid inhalation.[7]
Handling Liquids/Solutions	<ul style="list-style-type: none">• Chemical splash goggles• Laboratory coat• Closed-toe shoes• Chemical-resistant gloves (e.g., nitrile)[8]	<ul style="list-style-type: none">• A face shield may be used for additional protection against splashes.[8][9]
Accidental Spill Cleanup	<ul style="list-style-type: none">• Chemical splash goggles or face shield• Chemical-resistant apron or coveralls• Double-gloving (nitrile)• Chemical-resistant footwear	<ul style="list-style-type: none">• For large spills or if aerosols are generated, respiratory protection may be necessary.

Note: Always inspect PPE for integrity before use and remove it carefully to avoid self-contamination.[\[10\]](#)

Operational and Handling Plan

A structured workflow is essential for safely handling potent compounds like **SCH79797 dihydrochloride**.

3.1. Preparation and Weighing

- Designate Area: Conduct all work in a designated area, such as a chemical fume hood, to contain any potential spills or dust.[\[10\]](#)
- Assemble Materials: Before starting, gather all necessary equipment, including PPE, spatulas, weigh boats, solvents, and waste containers.
- Review SDS: Always have the Safety Data Sheet readily accessible.[\[10\]](#)

- Weighing: When weighing the solid compound, perform the task within a chemical fume hood to prevent inhalation of fine particulates. Use a disposable weigh boat to simplify cleanup and prevent cross-contamination.

3.2. Solution Preparation

- Solvent Addition: When preparing solutions, add the solvent to the powder slowly to prevent splashing.
- Solubility: **SCH79797 dihydrochloride** is soluble in DMSO and ethanol.[\[1\]](#)[\[2\]](#) Be aware that moisture-absorbing DMSO can reduce solubility.[\[2\]](#)
- Manipulation: Keep all solutions and subsequent manipulations within the designated handling area.

3.3. Post-Handling Decontamination

- Work Surfaces: After use, decontaminate all work surfaces with an appropriate cleaning agent (e.g., 70% ethanol).
- Equipment: Clean all non-disposable equipment according to standard laboratory procedures.
- PPE Removal: Remove PPE in the reverse order it was put on. Dispose of single-use items in the designated hazardous waste container.[\[10\]](#)

Emergency Procedures

4.1. First Aid Measures

- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek medical attention.[\[5\]](#)[\[6\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected skin area thoroughly with soap and water.[\[5\]](#)[\[6\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, begin artificial respiration. Seek medical attention.[\[5\]](#)[\[6\]](#)

- Ingestion: Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention.[5]

4.2. Accidental Release Measures

- Evacuate: Evacuate non-essential personnel from the area.
- Ventilate: Ensure the area is well-ventilated.
- Contain Spill: For liquid spills, absorb with an inert material (e.g., diatomite, universal binders).[5] For solid spills, carefully sweep or vacuum the material, avoiding dust generation.
- Clean: Decontaminate the spill area and place all contaminated materials into a sealed container for proper disposal.[5]

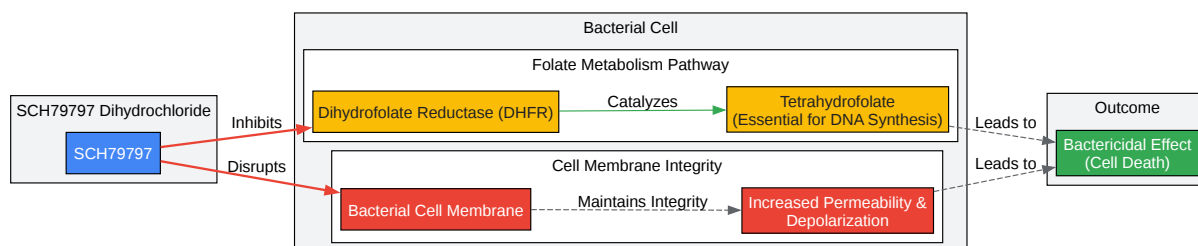
Disposal Plan

Proper disposal is critical to ensure laboratory and environmental safety.

- Chemical Waste: Dispose of unused **SCH79797 dihydrochloride** and any solutions containing the compound as hazardous chemical waste. Do not dispose of it down the drain. [10]
- Contaminated Materials: All disposable items that have come into contact with the compound (e.g., gloves, weigh boats, pipette tips) should be placed in a clearly labeled hazardous waste container.
- Container Disposal: Before disposing of the empty stock container, ensure it is thoroughly decontaminated. Obliterate or remove the label before disposal.[10]

Mechanism of Action Visualization

SCH79797 dihydrochloride exhibits a dual-mechanism of action against bacteria, making it a promising antibiotic candidate that can evade drug resistance.[3][4] It simultaneously targets bacterial folate metabolism and disrupts membrane integrity.[1][3][4]



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Caption: Dual-mechanism antibiotic action of SCH79797.

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